

# Troubleshooting Rosiglitazone Maleate solubility issues in aqueous solutions

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## Compound of Interest

Compound Name: Rosiglitazone Maleate

Cat. No.: B1679569

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## Rosiglitazone Maleate Solubility: Technical Support Center

Welcome to the technical support center for **Rosiglitazone Maleate**. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot common solubility challenges encountered during experiments.

### Frequently Asked Questions (FAQs)

#### Q1: What are the fundamental physicochemical properties of Rosiglitazone Maleate?

Understanding the basic properties of **Rosiglitazone Maleate** is the first step in troubleshooting solubility issues. Key parameters are summarized below.

Table 1: Physicochemical Properties of **Rosiglitazone Maleate**

Property	Value	Source(s)
Molecular Formula	$C_{18}H_{19}N_3O_3S \cdot C_4H_4O_4$	[1][2]
Molecular Weight	473.5 g/mol	[1][2][3]
Appearance	White to off-white crystalline solid	[1][2][4]
Melting Point	122-123 °C	[2][4][5]
pKa	6.1 and 6.8	[2][5][6]

| LogP | 2.4 [[5][7] |

## Q2: Why is my Rosiglitazone Maleate not dissolving in water or standard physiological buffers (e.g., PBS at pH 7.4)?

The solubility of **Rosiglitazone Maleate** is highly dependent on pH.[2][5][6][8] It is a weak base and its solubility significantly decreases as the pH increases into the neutral and physiological range.[2][5][6][8] The drug is readily soluble in acidic conditions, such as a buffered aqueous solution at pH 2.3.[2][4][5][6] However, its solubility drops sharply above pH 6.0.[9][10] Therefore, insolubility or precipitation in neutral buffers like PBS (pH 7.2-7.4) is expected behavior. The mean solubility at pH 7.4 has been reported to be as low as 68.2 µg/mL.[3]

## Q3: What is the expected solubility of Rosiglitazone Maleate in various common solvents?

**Rosiglitazone Maleate** is sparingly soluble in aqueous buffers but shows good solubility in several organic solvents.[1] Using an organic solvent to create a concentrated stock solution is a common practice.

Table 2: Solubility of **Rosiglitazone Maleate** in Common Solvents

Solvent	Reported Solubility	Source(s)
Aqueous Solutions		
Water / Distilled Water	Insoluble / 0.005 mg/mL	[11][12]
Buffered Solution (pH 2.3)	Readily Soluble	[2][4][5][6]
PBS (pH 7.2) with 1:1 DMF	~0.5 mg/mL	[1]
Organic Solvents		
Ethanol	Readily Soluble (approx. 0.25 - 6 mg/mL)	[1][5][11]
DMSO (Dimethyl sulfoxide)	Soluble (approx. 3 - 95 mg/mL)	[1][11][13]

| DMF (Dimethylformamide) | Soluble (approx. 10 - 25 mg/mL) |[1][13] |

Note: The wide ranges reported for organic solvents may be due to different experimental conditions or material purity. It is recommended to determine the solubility for your specific application.

## Q4: How can I increase the aqueous solubility of Rosiglitazone Maleate for my experiment?

Several techniques can be employed to enhance the apparent solubility or dissolution rate of **Rosiglitazone Maleate** in aqueous media:

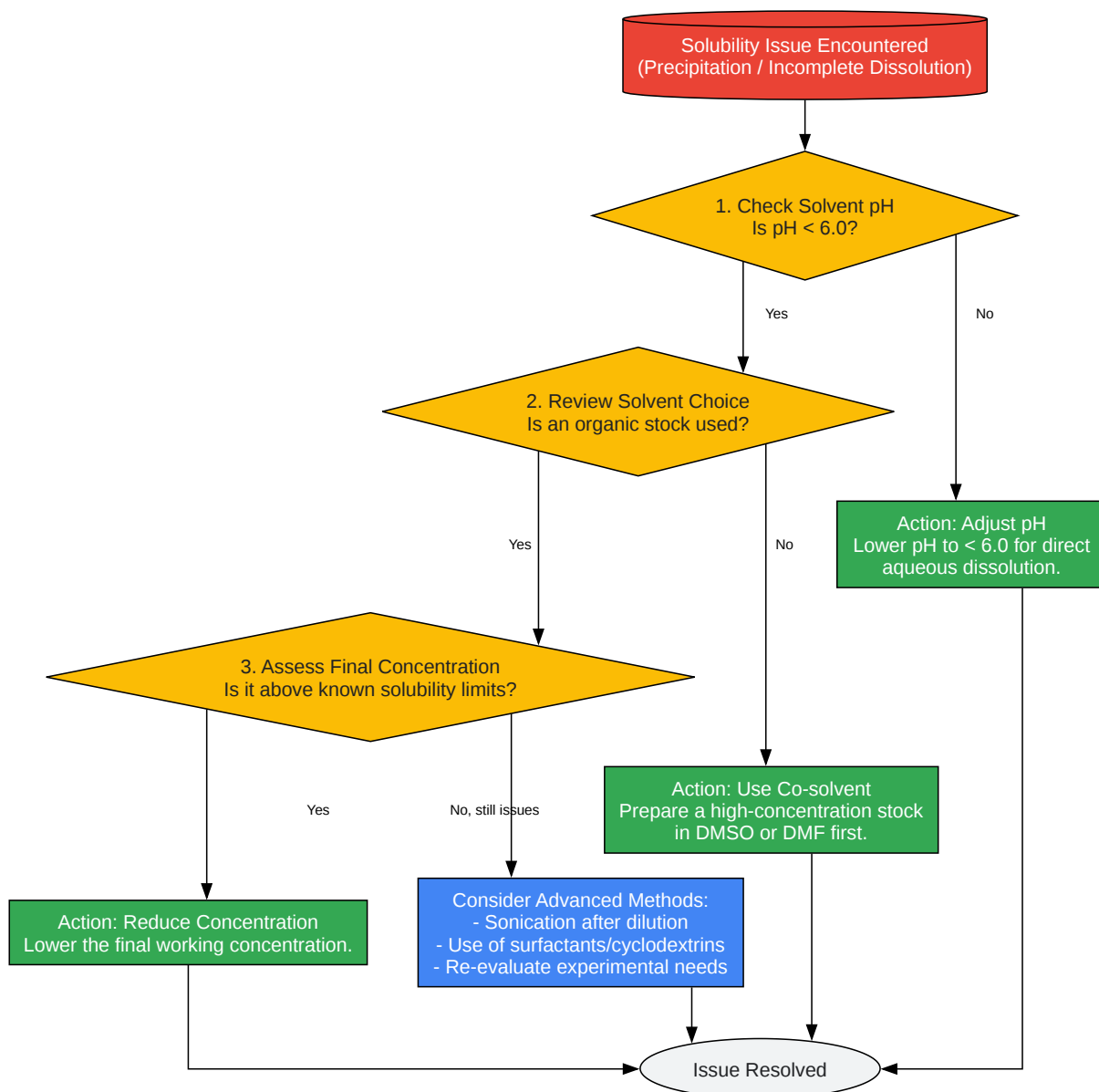
- pH Adjustment: Lowering the pH of the aqueous solvent to below 6.0 will significantly increase solubility.[9][10] Maximum solubility is achieved at a pH of 2.3.[2][4][5][6]
- Use of Co-solvents: For in vitro experiments, preparing a concentrated stock in an organic solvent like DMSO and then diluting it into your aqueous buffer is the most common method. [1][13] This creates a supersaturated or fine dispersion.
- Hydrotropic Solubilization: The use of hydrotropic agents, such as a 6M urea solution, has been shown to increase the aqueous solubility of **Rosiglitazone Maleate** by more than 14-fold.[14]

- Solid Dispersions: Techniques like creating solid dispersions with hydrophilic polymers (e.g., Poloxamer) can enhance the dissolution rate by converting the drug from a crystalline to an amorphous form.[\[15\]](#)[\[16\]](#)
- Particle Engineering: Advanced techniques like melt sonocrystallization can modify the drug's crystal habit, leading to significantly improved solubility (e.g., from 0.005 mg/mL to 0.345 mg/mL).[\[12\]](#)[\[17\]](#)

## Troubleshooting Guides

### Guide 1: General Troubleshooting Workflow for Solubility Issues

If you are encountering solubility problems, follow this logical workflow to identify and solve the issue.

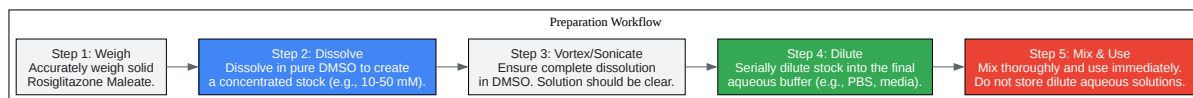


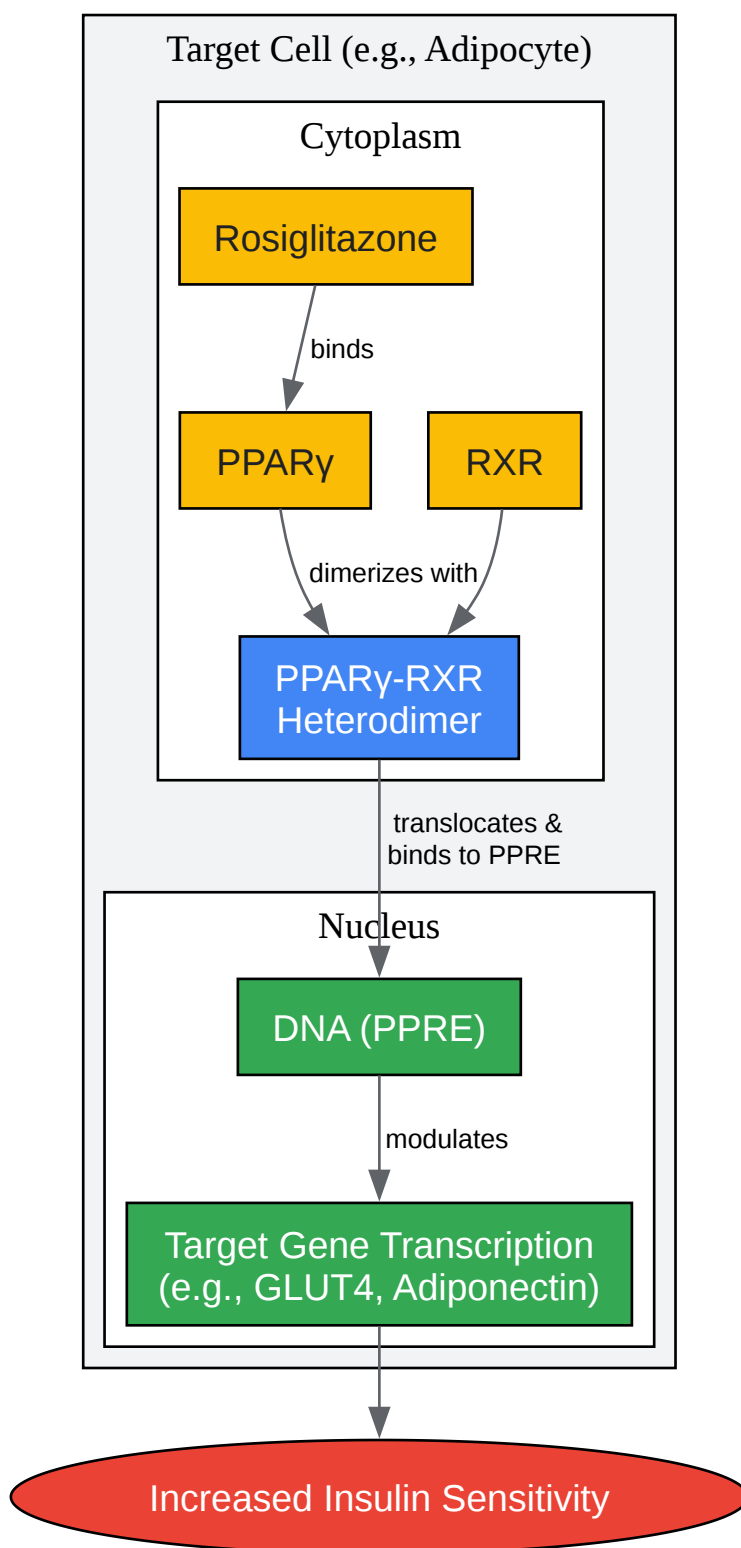
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Caption: Troubleshooting workflow for **Rosiglitazone Maleate** solubility.

## Guide 2: Experimental Protocols

This is the most common method for achieving a desired concentration of **Rosiglitazone Maleate** in an aqueous buffer for in vitro cell-based assays.





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